

An In-depth Technical Guide to 7,3'-Dihydroxyflavone

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Compound of Interest

Compound Name: 7,3'-Dihydroxyflavone

CAS No.: 108238-40-0

Cat. No.: B034692

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For Researchers, Scientists, and Drug Development Professionals

Authored by: [Your Name/Gemini], Senior Application Scientist

Abstract

7,3'-Dihydroxyflavone is a flavonoid, a class of polyphenolic secondary metabolites found in plants. This technical guide provides a comprehensive overview of its chemical identity, physicochemical properties, synthesis, and known biological activities. While research on this specific isomer is emerging, this document synthesizes the available data and draws logical inferences from closely related dihydroxyflavone isomers to offer field-proven insights for researchers and drug development professionals. Particular emphasis is placed on its anti-inflammatory potential and the methodologies required for its study.

Chemical Identity and Physicochemical Properties

7,3'-Dihydroxyflavone is a flavonoid with hydroxyl groups at the 7 and 3' positions of the flavone backbone.

Table 1: Chemical Identifiers and CAS Number

Identifier	Value	Source
IUPAC Name	7-hydroxy-2-(3-hydroxyphenyl)chromen-4-one	PubChem[1]
CAS Number	108238-40-0	PubChem[1]
Molecular Formula	C ₁₅ H ₁₀ O ₄	PubChem[1]
Molecular Weight	254.24 g/mol	PubChem[1]

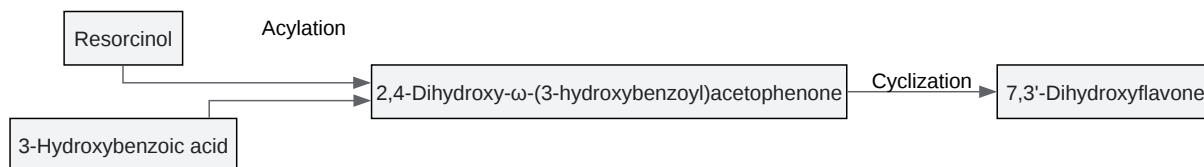
Table 2: Physicochemical Properties

Property	Value	Source
Melting Point	257-259 °C	ChemBK[2]
Boiling Point	477.1±45.0 °C (Predicted)	ChemBK[2]
Density	1.472±0.06 g/cm ³ (Predicted)	ChemBK[2]
Solubility	Soluble in DMSO and dimethylformamide.[3]	Cayman Chemical[3]

Synthesis of 7,3'-Dihydroxyflavone

While a specific, detailed synthesis protocol for **7,3'-dihydroxyflavone** is not readily available in the reviewed literature, a general and robust method for the synthesis of dihydroxyflavones is the Allan-Robinson reaction. The following is a proposed synthetic route based on established flavonoid chemistry.

Proposed Synthetic Pathway:



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Caption: Proposed synthesis of **7,3'-Dihydroxyflavone**.

Experimental Protocol (Hypothetical):

- **Acylation of Resorcinol:** Resorcinol is acylated with 3-hydroxybenzoic acid in the presence of a suitable catalyst (e.g., zinc chloride or boron trifluoride) to form the intermediate chalcone, 2',4'-dihydroxy-3-hydroxychalcone.
- **Cyclization:** The chalcone intermediate undergoes oxidative cyclization to form the flavone ring. This is often achieved using iodine in dimethyl sulfoxide (DMSO).
- **Purification:** The crude product is purified by recrystallization or column chromatography to yield pure **7,3'-dihydroxyflavone**.

Spectroscopic Data

Spectroscopic analysis is crucial for the structural elucidation and confirmation of **7,3'-dihydroxyflavone**.

Mass Spectrometry:

- **MS-MS (Negative Ion Mode):** A precursor ion of $[M-H]^-$ at m/z 253.0506 is observed. Major fragment ions are detected at m/z 225 and 224.^[1]
- **MS-MS (Positive Ion Mode):** A precursor ion of $[M+H]^+$ at m/z 255.0652 is observed. The most abundant fragment ion is at m/z 137.0208.^[1]

Infrared (IR) Spectroscopy:

The IR spectrum of **7,3'-dihydroxyflavone** is available on PubChem, showing characteristic peaks for the hydroxyl and carbonyl functional groups.[1] A related compound, 7-hydroxy-3',4'-dimethoxyisoflavone, shows characteristic FTIR peaks that can be used for comparison.[4]

Nuclear Magnetic Resonance (NMR) Spectroscopy:

While the complete assigned ^1H and ^{13}C NMR data for **7,3'-dihydroxyflavone** are not explicitly detailed in the available literature, studies on various dihydroxyflavone derivatives provide expected chemical shift ranges.[5][6][7] For a definitive structural confirmation, 1D and 2D NMR experiments (COSY, HSQC, HMBC) would be required.

Biological Activities and Mechanism of Action

The biological activities of **7,3'-dihydroxyflavone** are an area of active research. The primary reported activity is its anti-inflammatory effect.

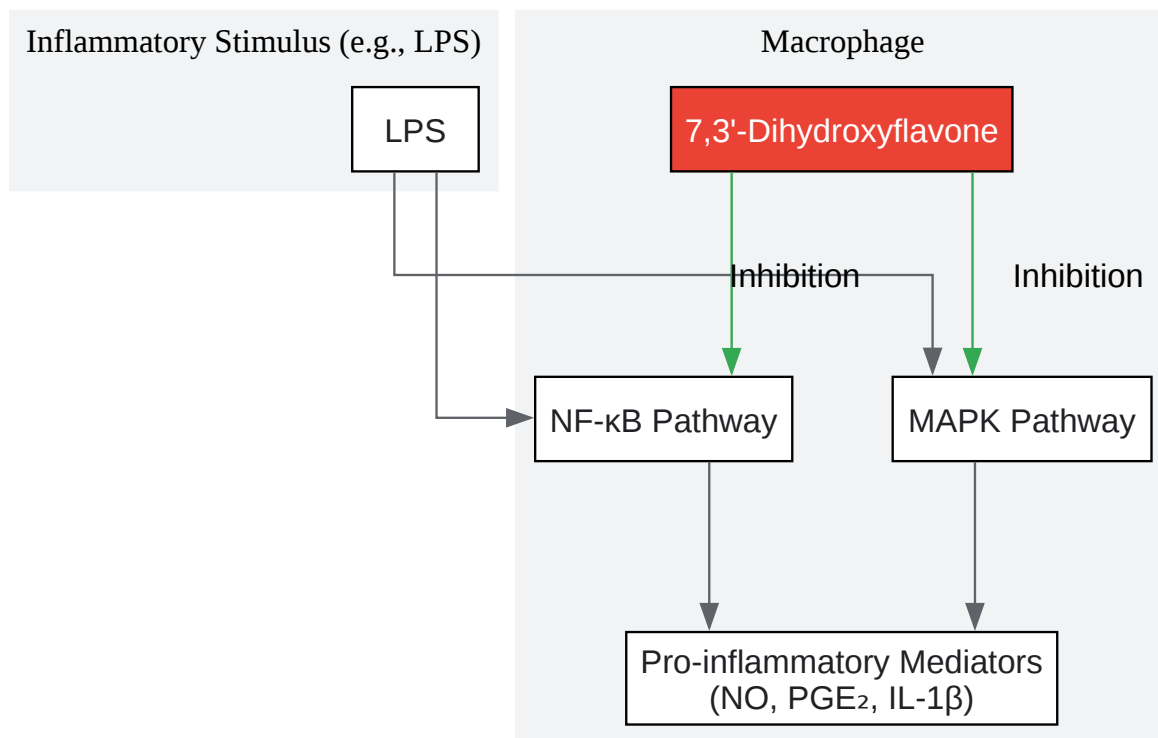
Anti-inflammatory Activity:

A study investigating the anti-inflammatory effects of selected dihydroxyflavones demonstrated that **7,3'-dihydroxyflavone** exhibits significant anti-inflammatory activity at a dose of 50 mg/kg in a carrageenan-induced paw edema model.[8] The study suggests that dihydroxyflavones, as a class, are potent anti-inflammatory agents.[8]

Potential Mechanisms of Action (Inferred from related flavonoids):

The anti-inflammatory mechanisms of flavonoids are often multifactorial. Based on studies of structurally similar compounds like 7,8-dihydroxyflavone and 7,3',4'-trihydroxyflavone, the potential mechanisms for **7,3'-dihydroxyflavone** could involve:

- Inhibition of Pro-inflammatory Enzymes: Such as cyclooxygenase (COX) and lipoxygenase (LOX).
- Downregulation of Inflammatory Signaling Pathways: Including the NF- κ B and MAPK pathways.[9]
- Antioxidant Activity: Scavenging of reactive oxygen species (ROS) that contribute to inflammation.[10][11][12]



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Caption: Potential anti-inflammatory mechanism of **7,3'-Dihydroxyflavone**.

Other Potential Biological Activities:

- **Antioxidant Activity:** Many flavonoids are potent antioxidants. The dihydroxy substitution pattern suggests that **7,3'-dihydroxyflavone** likely possesses radical scavenging capabilities. Studies on the related 7,8-dihydroxyflavone have shown it confers neuroprotection through its antioxidant activity.[\[13\]](#)[\[14\]](#)
- **Anticancer Activity:** Flavonoids have been investigated for their potential as anticancer agents.[\[15\]](#)[\[16\]](#) While specific data for **7,3'-dihydroxyflavone** is limited, a comparative analysis of 3,7-dihydroxyflavone suggests potential anti-proliferative and pro-apoptotic properties in cancer cell lines.[\[17\]](#)

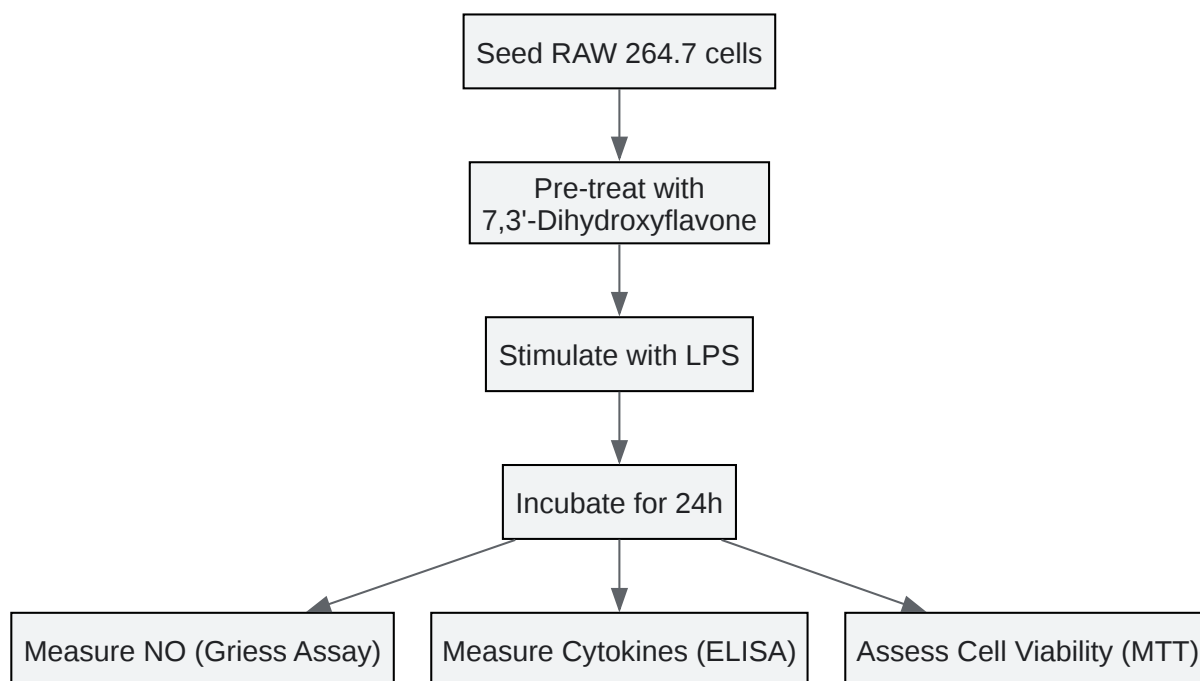
- **TrkB Agonism:** It is important to note that the isomer 7,8-dihydroxyflavone is a well-documented TrkB agonist, mimicking the effects of brain-derived neurotrophic factor (BDNF). [18][19][20][21][22] However, there is currently no evidence to suggest that **7,3'-dihydroxyflavone** shares this activity. The specific arrangement of the hydroxyl groups is critical for TrkB binding.

Experimental Protocols

In Vitro Anti-inflammatory Assay (RAW 264.7 Macrophages):

This protocol is adapted from studies on related flavonoids and provides a framework for assessing the anti-inflammatory effects of **7,3'-dihydroxyflavone**.

- **Cell Culture:** Culture RAW 264.7 murine macrophages in DMEM supplemented with 10% FBS and 1% penicillin-streptomycin at 37°C in a humidified 5% CO₂ incubator.
- **Cell Seeding:** Seed cells in 96-well plates at a density of 1 x 10⁵ cells/well and allow them to adhere overnight.
- **Treatment:** Pre-treat cells with various concentrations of **7,3'-dihydroxyflavone** (dissolved in DMSO, final DMSO concentration <0.1%) for 1 hour.
- **Stimulation:** Induce inflammation by adding lipopolysaccharide (LPS; 1 µg/mL) to the wells and incubate for 24 hours.
- **Nitric Oxide (NO) Measurement:** Measure the accumulation of nitrite in the culture medium using the Griess reagent.
- **Cytokine Analysis:** Quantify the levels of pro-inflammatory cytokines (e.g., TNF-α, IL-6, IL-1β) in the supernatant using ELISA kits.
- **Cell Viability:** Assess cell viability using an MTT or similar assay to rule out cytotoxicity-mediated effects.



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Caption: Workflow for in vitro anti-inflammatory assay.

Conclusion

7,3'-Dihydroxyflavone is a flavonoid with demonstrated anti-inflammatory properties. While it is a less-studied isomer compared to compounds like 7,8-dihydroxyflavone, its chemical characteristics and the biological activities of related molecules suggest its potential for further investigation in drug discovery and development, particularly in the context of inflammatory diseases. This technical guide provides a foundational understanding of **7,3'-dihydroxyflavone**, highlighting the need for further research to fully elucidate its spectroscopic properties, synthetic pathways, and mechanisms of biological action.

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